

# Technical Support Center: Desacetyl Famciclovir Degradation Product Analysis

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## Compound of Interest

Compound Name: *Desacetyl Famciclovir*

Cat. No.: *B193938*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working on the analysis of **Desacetyl Famciclovir** and its degradation products.

## Frequently Asked Questions (FAQs)

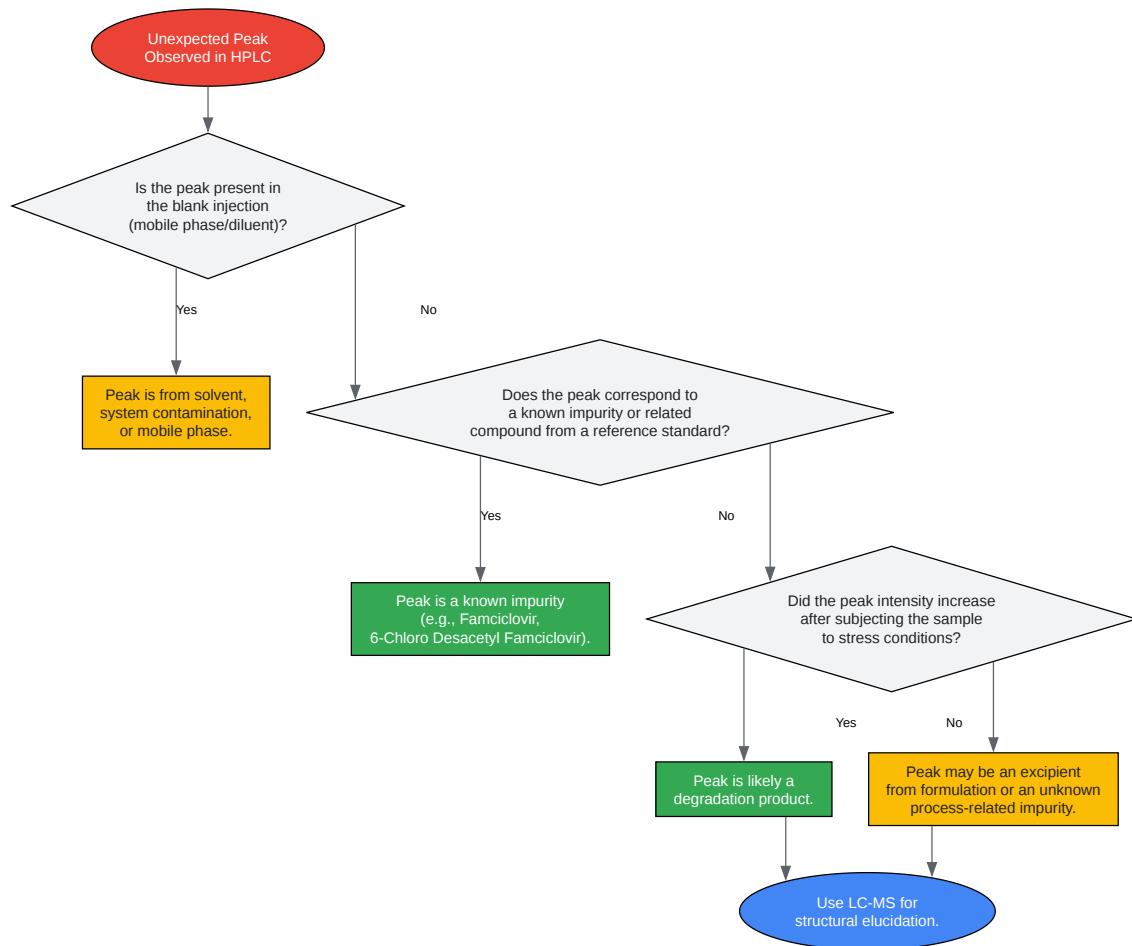
**Q1:** What is **Desacetyl Famciclovir**?

**A1:** **Desacetyl Famciclovir** (CAS 104227-88-5) is a key metabolite of the antiviral prodrug Famciclovir.<sup>[1][2]</sup> Famciclovir is inactive and must be metabolized in the body to its active form, Penciclovir, to exert its antiviral effects.<sup>[3]</sup> **Desacetyl Famciclovir** is an intermediate in this metabolic conversion.<sup>[2]</sup> It is also considered a related compound or impurity in the analysis of Famciclovir.<sup>[4]</sup>

**Q2:** What is the metabolic pathway from Famciclovir to Penciclovir?

**A2:** Famciclovir undergoes a two-step metabolic process. First, it is deacetylated to form **Desacetyl Famciclovir**. This is followed by an oxidation step, catalyzed by the enzyme aldehyde oxidase in the liver, to form the active antiviral agent, Penciclovir.<sup>[2][5][6]</sup>



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- To cite this document: BenchChem. [Technical Support Center: Desacetyl Famciclovir Degradation Product Analysis]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b193938#desacetyl-famciclovir-degradation-product-analysis>

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